

# sodium anthranilate spectroscopic analysis

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## Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

Cat. No.: S699232

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## Experimental Protocols from Research

The search results provide detailed methodologies for how **sodium anthranilate** is used in two distinct research applications: studying micellar systems and separating sugar derivatives.

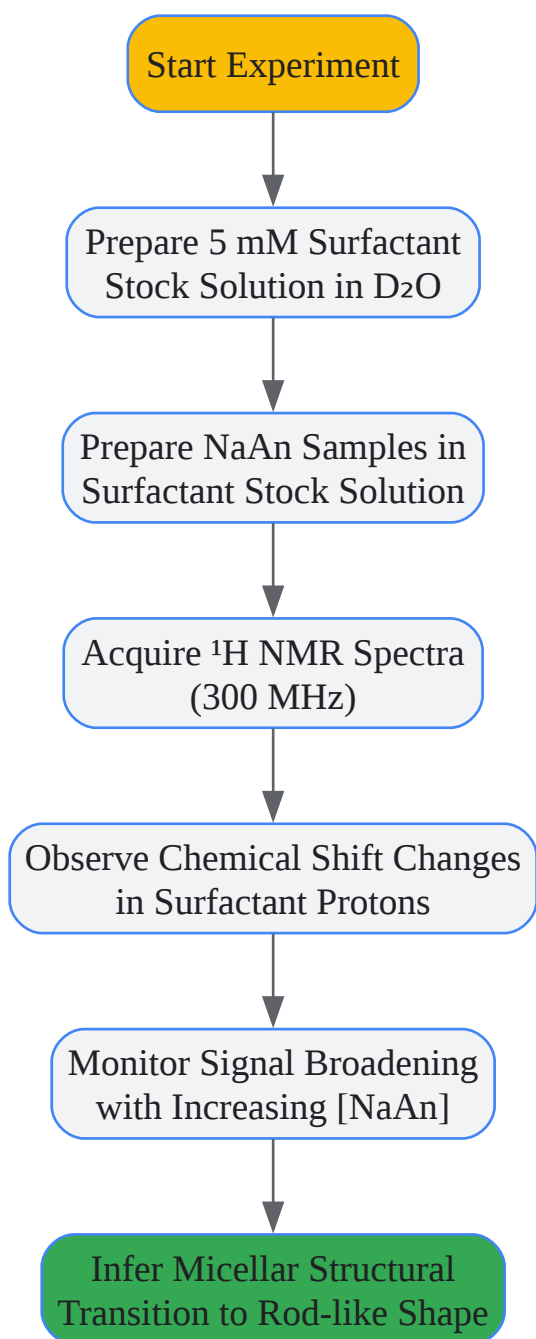
### 1. <sup>1</sup>H NMR Analysis for Micellar Structural Transitions

This protocol details the use of **sodium anthranilate** (NaAn) to induce structural changes in gemini surfactant micelles, studied via <sup>1</sup>H NMR [1] [2].

- **Primary Materials:**
  - **Surfactant:** 1,4-bis(N-hexadecyl-N,N-dimethylammonium)butane dibromide (16-4-16 gemini surfactant)
  - **Analyte:** **Sodium anthranilate** (NaAn)
  - **Solvent:** D<sub>2</sub>O (for NMR locking)
- **Sample Preparation:**
  - Prepare a 5 mM stock solution of the 16-4-16 surfactant in D<sub>2</sub>O [1] [2].
  - Prepare sample solutions by dissolving NaAn in the 5 mM surfactant stock solution. A 5 mM NaAn sample is prepared first and then diluted with the surfactant stock to achieve lower concentrations [1] [2].
  - Transfer the prepared samples to NMR tubes for analysis [1] [2].
- **Instrumentation and Data Acquisition:**
  - **Instrument:** Bruker Cryomagnet spectrometer
  - **Frequency:** 300 MHz

- **Internal Standard:** TMS (Tetramethylsilane), with the surfactant characterized in  $\text{CDCl}_3$  with TMS for reference [1] [2].
- **Key Observations:**
  - The chemical shifts ( $\delta$ ) of the surfactant's protons change with increasing NaAn concentration [1] [2].
  - Signal broadening occurs at higher NaAn concentrations, indicating reduced mobility of surfactant molecules within growing micelles [1] [2].
  - At a molar ratio of NaAn to surfactant close to 1:1, signal broadening can become so severe that evaluation is difficult [1] [2].

The experimental workflow for this study can be summarized as follows:



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## 2. HPLC-UV Analysis of Anthranilate-Derivatized Sugars

This method describes a reverse-phase HPLC technique for separating sugars after pre-column derivatization with isatoic anhydride to form UV-active anthranilate derivatives [3].

- **Derivatization Principle:**
  - Sugars are reacted with isatoic anhydride.

- The reaction forms anthraniloyl derivatives, which possess a UV chromophore, enabling UV detection [3].
- **Separation and Detection:**
  - **Technique:** Reverse-phase chromatography.
  - **Stationary Phase:** Hydrophobic column.
  - **Detection:** Ultraviolet (UV) light.
- **Reported Advantages:**
  - Described as a cheap and easy method for the separation and detection of sugars [3].

## Summarized Quantitative Data

The following table consolidates key physicochemical and experimental data for **sodium anthranilate** from the search results.

Parameter	Value / Description	Context / Measurement
CAS Number	552-37-4	Substance identifier [4].
Molecular Formula	$C(7)H(6)NNaO(2)$	[4]
Molecular Weight	159.12 g/mol	[4]
Physical State	Solid	Very dark grey [4].
Melting Point	144-146 °C	[4]
Flash Point	142.4 °C	[4]
Solubility	Slightly soluble in DMSO and Methanol	[4]
Density	1.315 g/cm <sup>3</sup>	[4]
<sup>1</sup> H NMR Shifts	Changes in surfactant proton signals	Used to infer location of NaAn in micelles [1] [2].

Parameter	Value / Description	Context / Measurement
<b>Key Application</b>	Induces spherical to rod-shaped transition in gemini micelles	Observed via $^1\text{H}$ NMR chemical shift and line-width changes [1] [2].

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## References

1. A  $^1\text{H}$  NMR study of 1,4-bis(N-hexadecyl-N, N-dimethylammonium)... [pmc.ncbi.nlm.nih.gov]
2. A  $^1\text{H}$  NMR study of 1,4-bis(N-hexadecyl-N, N-dimethylammonium)... [link.springer.com]
3. of Separation derivatives of sugars by reverse-phase... anthranilate [link.springer.com]
4. - SODIUM ANTHRANILATE Safety Data Sheet [chemicalbook.com]

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